Espatropate target identification and validation

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Compound of Interest

Compound Name:	*Espatropate*
CAS No.:	*132829-83-5*
Cat. No.:	*B1671262*

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Espatropate: Mechanistic Deconvolution and M3 Muscarinic Receptor Validation Framework

Executive Summary

Espatropate (UK-88,060) represents a class of quinuclidine-based muscarinic receptor antagonists designed for the management of obstructive airway diseases, including asthma and Chronic Obstructive Pulmonary Disease (COPD). The primary therapeutic objective of **Espatropate** is the selective blockade of the M3 muscarinic acetylcholine receptor (CHRM3), which mediates bronchoconstriction and mucus secretion in the airway smooth muscle (ASM).

This technical guide delineates the rigorous target identification and validation protocol required to confirm **Espatropate**'s mechanism of action. It moves beyond generic descriptions, detailing the specific biochemical, cellular, and physiological assays necessary to validate M3 selectivity over the structurally homologous M2 receptor—a critical safety parameter to avoid vagolytic tachycardia.

Phase 1: Computational Target Prediction & Structural Docking

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Before wet-lab validation, the interaction between **Espatropate** and the orthosteric binding pocket of the M3 receptor must be modeled to predict affinity and binding mode.

Homology Modeling & Ligand Docking

The M3 receptor belongs to the Class A GPCR family. The crystal structure of the human M3 receptor (e.g., PDB ID: 4U15, bound to tiotropium) serves as the template.

- Protocol:
  - Ligand Preparation: Generate the 3D conformer of **Espatropate** (protonated at the quinuclidine nitrogen at physiological pH 7.4).
  - Receptor Grid Generation: Define the orthosteric binding site around the aspartate residue (Asp147 in M3) which forms a critical salt bridge with the positively charged nitrogen of the ligand.
  - Docking Algorithm: Use Glide (Schrödinger) or Gold (CCDC) to dock **Espatropate**.
  - Scoring Function: Evaluate the binding energy (

) and specific interactions:
    - Ionic Interaction: Quinuclidine

      Asp147 (

).
    - Hydrophobic Cluster: The phenyl/dithienyl rings of **Espatropate** interacting with the aromatic cage (Tyr148, Trp503, Tyr529).
    - Hydrogen Bonding: The hydroxyl/ester groups interacting with Asn507 (

).

Selectivity Prediction (In Silico)

- Objective: Differentiate binding affinity between M3 and M2 receptors.

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- Challenge: The orthosteric sites of M2 and M3 are highly conserved.
- Strategy: Analyze the "aromatic lid" region. M2 and M3 differ slightly in the extracellular loops (ECL2 and ECL3). Docking simulations must demonstrate that **Espatropate**'s bulky ester/phenyl groups are sterically accommodated better in the M3 vestibule than in M2.

Phase 2: Biochemical Target Engagement (In Vitro)

This phase quantifies the physical interaction between **Espatropate** and the target.

Radioligand Binding Assay (Displacement)

This is the gold standard for determining affinity (

).

- Membrane Source: CHO-K1 or HEK293 cell membranes stably expressing human M1, M2, M3, M4, or M5 receptors.
- Radioligand:

  -N-Methylscopolamine (

  -NMS) – a non-selective, high-affinity antagonist.
- Protocol:
  - Incubate membranes (

    protein) with

    -NMS (

    , approx.

) in assay buffer (PBS, pH 7.4).
  - Add increasing concentrations of **Espatropate** (

    to

).

- Incubate for 2 hours at room temperature to reach equilibrium.
- Terminate by rapid filtration through GF/B filters using a cell harvester.
- Count radioactivity via liquid scintillation.

- Data Analysis: Fit data to a one-site competition model to derive

  . Calculate

  using the Cheng-Prusoff equation:
- Validation Criterion: **Espatropate** must demonstrate high affinity (

) for M3.

Kinetic Binding Studies (Dissociation Rate)

For long-acting bronchodilators (LAMA), a slow dissociation rate (

) from the M3 receptor correlates with prolonged duration of action.

- Method: Pre-equilibrate membranes with

  -NMS and **Espatropate**, then add massive excess of unlabeled atropine to block re-association. Measure radioactivity remaining over time (0–24 hours).
- Target Profile:

  (dissociation half-life) at M3 should be significantly longer than at M2.

Phase 3: Functional Validation (Cellular Signaling)

Binding does not equal function. We must prove **Espatropate** blocks the downstream signaling cascade initiated by Acetylcholine (ACh).

Calcium Mobilization Assay (FLIPR)

M3 couples to

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, activating Phospholipase C (PLC) and releasing intracellular calcium (

).

- Cell Line: CHO-hM3 (Chinese Hamster Ovary cells expressing human M3).
- Dye: Fluo-4 AM (calcium-sensitive fluorescent dye).
- Agonist: Acetylcholine (

  concentration).
- Protocol:
  - Load cells with Fluo-4 AM.
  - Pre-incubate with **Espatropate** (various concentrations) for 30 mins.
  - Inject ACh and measure fluorescence increase using a Fluorometric Imaging Plate Reader (FLIPR).
- Readout: Determine the

  (antagonist dissociation constant) via Schild analysis. A slope of 1.0 indicates competitive antagonism.

Pathway Specificity Check (cAMP Assay)

To rule out off-target effects on

-coupled receptors (like M2 or M4), perform a cAMP assay.

- Expectation: **Espatropate** should not significantly alter forskolin-stimulated cAMP levels in M2-expressing cells at therapeutic concentrations, or should only do so at much higher concentrations than required for M3 blockade.

Phase 4: Physiological Validation (Ex Vivo)

The definitive proof of efficacy is the relaxation of contracted airway smooth muscle.

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Isolated Guinea Pig Trachea (Organ Bath)

- Tissue: Tracheal rings from Dunkin-Hartley guinea pigs.
- Setup: Suspend rings in Krebs-Henseleit buffer, oxygenated (

  ), attached to an isometric force transducer.
- Induction: Induce tone with Carbachol (muscarinic agonist) or electrical field stimulation (EFS) to release endogenous ACh.
- Challenge: Add cumulative doses of **Espatropate**.
- Endpoint: Measure the

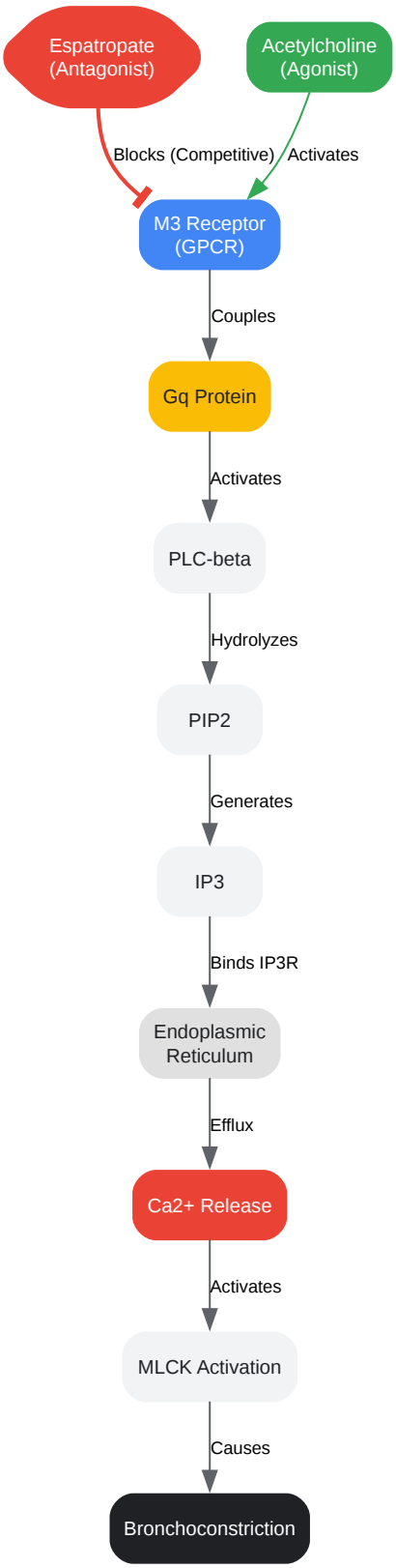
  relaxation of pre-contracted tone.
- Selectivity Control: Parallel assay using Guinea Pig Left Atria (driven electrically). M2 receptors mediate the force of contraction. The ratio of potencies (Trachea vs. Atria) defines the safety margin.

Visualizations

Diagram 1: M3 Receptor Signaling & **Espatropate** Blockade

Caption: The canonical Gq-coupled pathway in airway smooth muscle. **Espatropate** competitively inhibits ACh binding, preventing PLC activation, IP3 generation, and subsequent Calcium release/contraction.

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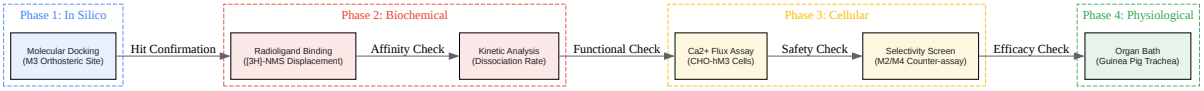


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Diagram 2: Target Validation Workflow

Caption: The sequential cascade from computational prediction to physiological confirmation, ensuring high-confidence target validation.



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Data Summary: Expected Validation Profile

The following table summarizes the quantitative benchmarks required to validate **Espatropate** as a high-quality M3 antagonist.

Assay Type	Parameter	Target Value (Espatropate)	Control (Atropine)	Interpretation
Binding (hM3)		( )		High affinity binding to target.
Selectivity	Ratio		(Non-selective)	Safety margin for cardiac effects.
Functional	(Schild)			Potent functional blockade of ACh.
Dissociation	(off-rate)			Predicts "Once-Daily" dosing potential.

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